

# oleandrin structural similarity to digoxin

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## Compound Focus: Oleandrin

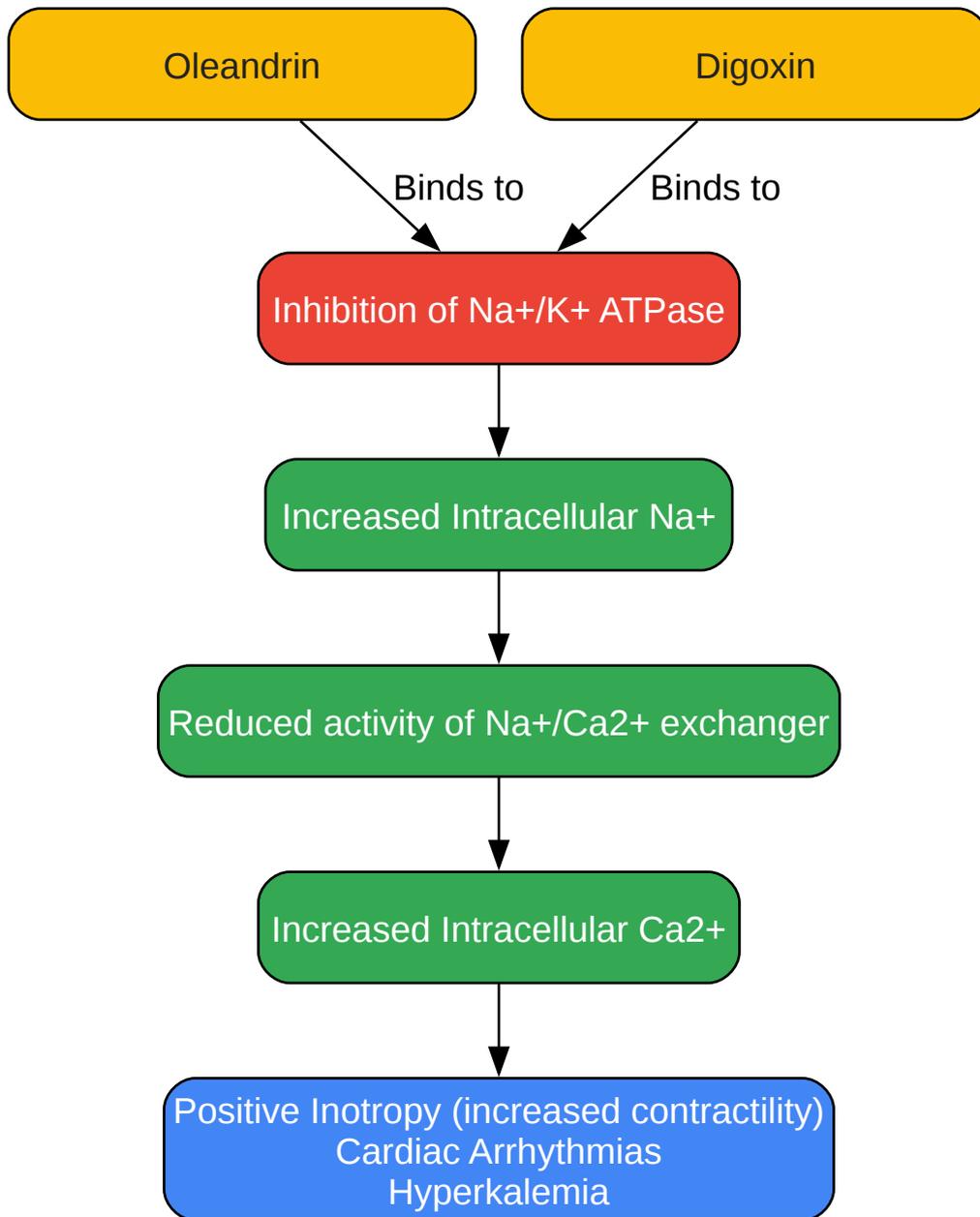
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## Mechanism of Action and Toxicity

The structural similarity allows **oleandrin** to mimic digoxin's mechanism of action and its toxic effects.



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*Common pathway of **oleandrin** and digoxin toxicity.*

## Immunoassay Cross-Reactivity

The structural similarity causes **oleandrin** to cross-react with many digoxin immunoassays, which can be used for its detection. However, the degree of cross-reactivity varies significantly by assay platform, as

shown in the table of experimental data below.

#### Experimental Protocol Summary [1]:

- **Objective:** To compare the cross-reactivity of **oleandrin** in five different digoxin immunoassays.
- **Method:** Aliquots of drug-free and digoxin-like immunoreactive substances (DLIS)-free serum pools were supplemented with an ethanol extract of oleander leaves or purified **oleandrin**. The apparent digoxin concentration was then measured using the following assays: Fluorescence Polarization Immunoassay (FPIA) and Microparticle Enzyme Immunoassay (MEIA) from Abbott; SYNCHRON LX System assay from Beckman; Chemiluminescent Assay (CLIA) and a turbidimetric assay on the ADVIA 1650 analyzer from Bayer.
- **Key In-Vivo Model:** To confirm *in-vitro* findings, BALB/c mice were orally administered **oleandrin** or oleander extract, and their blood was drawn at 1 and 2 hours post-administration for analysis with the LOCI digoxin assay [2].

The quantitative results from these experiments are summarized below.

Immunoassay	Apparent Digoxin Concentration (ng/mL) after supplementation with 5.0 µL/mL oleander extract [1]	Type of Interference
Fluorescence Polarization (FPIA, Abbott)	2.36 ng/mL	Positive
Turbidimetric (ADVIA 1650, Bayer)	0.82 ng/mL	Positive
Synchron LX (Beckman)	0.93 ng/mL	Positive
Microparticle Enzyme (MEIA, Abbott)	0.32 ng/mL	Positive / Negative (Bidirectional)
Chemiluminescent (CLIA, Bayer)	Not detected	No interference
LOCI (Siemens) [2]	Significant concentration-dependent apparent digoxin levels observed	Positive / Negative (Bidirectional)

Note: **Bidirectional interference** means that depending on the concentration and the presence of actual digoxin, **oleandrin** can cause either falsely elevated or falsely lowered digoxin readings [2].

## Research and Clinical Implications

This structural similarity has several critical implications:

- **Diagnostic Challenge:** A positive digoxin immunoassay in a patient not taking the drug can be a clue to oleander exposure. However, the result should be confirmed with more specific methods like **liquid chromatography-tandem mass spectrometry (LC-MS/MS)** [3].
- **Therapeutic Potential:** The similarity to digoxin has spurred research into **oleandrin** and its derivatives for treating conditions like cancer and viral infections, though **no clinical evidence currently supports its safe or effective use** in humans [3] [4].
- **Toxicity Treatment:** Oleander poisoning is managed aggressively. **Digoxin-specific antibody fragments (Digibind/Digifab)** can be used as an antidote, as they bind **oleandrin** and neutralize its toxicity [5].

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## References

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